

In-depth Technical Guide: 2-(4-Isopropylcyclohexyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Isopropylcyclohexyl)ethanol

Cat. No.: B3051852

[Get Quote](#)

An Examination of a Terpenoid Alcohol Derivative

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(4-Isopropylcyclohexyl)ethanol, a saturated monoterpenoid alcohol, presents a chemical structure with potential applications in fragrance and as a synthetic intermediate. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and a detailed synthesis protocol. While its direct role in drug development is not extensively documented, its structural motifs are present in various biologically active molecules. This document aims to consolidate the available scientific information, offering a foundational resource for researchers exploring this and related compounds.

Chemical Structure and Properties

2-(4-Isopropylcyclohexyl)ethanol is a derivative of cyclohexane, featuring an isopropyl group at the 4-position and an ethanol group at the 2-position. The presence of two chiral centers gives rise to four possible stereoisomers (cis and trans, each with R and S configurations).

Chemical Structure:

Physicochemical Properties

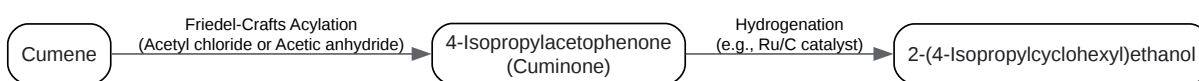
Quantitative data for **2-(4-Isopropylcyclohexyl)ethanol** is summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O	-
Molecular Weight	170.29 g/mol	[1]
Boiling Point	329.00 to 331.00 °C @ 760.00 mm Hg (estimated)	[2]
Flash Point	221.00 °F TCC (105.20 °C) (estimated)	[2]
Vapor Pressure	0.007000 mmHg @ 25.00 °C (estimated)	[2]
logP (o/w)	3.700 (estimated)	[2]
Solubility	Soluble in alcohol; Insoluble in water (84.67 mg/L @ 25 °C estimated)	[2]
Appearance	Clear, colorless to pale yellow liquid	[3]
Odor	Light, floral, muguet	[3]

Synthesis and Experimental Protocols

The synthesis of **2-(4-Isopropylcyclohexyl)ethanol** can be achieved through a two-step process starting from cumene. This process involves a Friedel-Crafts acylation followed by a hydrogenation reaction.[3]

Logical Flow of Synthesis



[Click to download full resolution via product page](#)

Caption: Two-step synthesis of **2-(4-Isopropylcyclohexyl)ethanol** from cumene.

Experimental Protocol: Two-Step Synthesis from Cumene

This protocol is based on methodologies described for the synthesis of the related 1-(4-Isopropylcyclohexyl)ethanol, which follows a similar synthetic logic.^[3]

Step 1: Friedel-Crafts Acylation of Cumene to 4-Isopropylacetophenone (Cuminone)

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, place cumene and a suitable solvent (e.g., dichloromethane).
- **Catalyst Addition:** Cool the flask in an ice bath and slowly add a Lewis acid catalyst, such as aluminum chloride (AlCl_3).
- **Acylation Agent Addition:** Add acetyl chloride or acetic anhydride dropwise from the dropping funnel while maintaining the low temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Quench the reaction by slowly pouring the mixture into a beaker of ice water. Separate the organic layer, wash with a sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product, 4-isopropylacetophenone, can be purified by vacuum distillation.

Step 2: Hydrogenation of 4-Isopropylacetophenone to **2-(4-Isopropylcyclohexyl)ethanol**

- **Reaction Setup:** In a high-pressure autoclave, dissolve the purified 4-isopropylacetophenone from Step 1 in a suitable solvent, such as isopropyl alcohol.^[3]

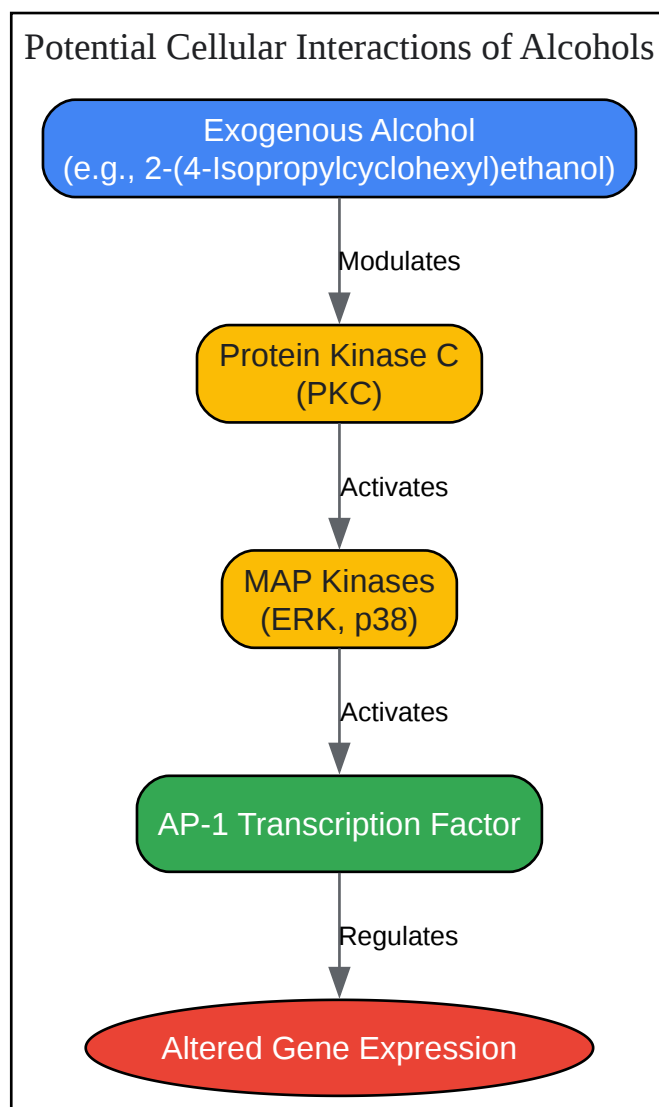
- **Catalyst Addition:** Add a hydrogenation catalyst, for example, 5% Ruthenium on Carbon (Ru/C).[3]
- **Hydrogenation:** Seal the autoclave, purge with hydrogen gas, and then pressurize to the desired pressure (e.g., 5 MPa). Heat the mixture to the reaction temperature (e.g., 130°C) with stirring.[3] The reaction conditions are chosen to facilitate the hydrogenation of both the aromatic ring and the ketone.[3]
- **Monitoring:** Monitor the reaction progress by taking samples and analyzing them by gas chromatography (GC) to confirm the consumption of the starting material and the formation of the product.[3]
- **Work-up:** After the reaction is complete, cool the autoclave to room temperature and carefully release the hydrogen pressure. Filter the reaction mixture to remove the catalyst.
- **Purification:** Remove the solvent under reduced pressure. The resulting **2-(4-isopropylcyclohexyl)ethanol** can be purified by vacuum distillation. The product is typically a mixture of cis and trans isomers.[3]

Biological Activity and Drug Development Potential

Currently, there is a lack of specific studies detailing the biological activity or direct applications of **2-(4-isopropylcyclohexyl)ethanol** in drug development. However, the cyclohexane and alcohol moieties are common in various bioactive molecules. For instance, cyclic alcohols are known to exhibit a range of biological activities.[4] The lipophilic nature of the isopropylcyclohexyl group may influence pharmacokinetic properties, such as membrane permeability and distribution.

Potential Signaling Pathway Interactions

While no specific signaling pathways have been elucidated for **2-(4-isopropylcyclohexyl)ethanol**, alcohols, in general, can interact with various cellular signaling components. For example, ethanol is known to affect transcription factors like AP-1, often through modulation of protein kinase C (PKC) signaling pathways.[5]



[Click to download full resolution via product page](#)

Caption: A generalized signaling pathway potentially influenced by alcohols.

Conclusion

2-(4-Isopropylcyclohexyl)ethanol is a specialty chemical with established applications in the fragrance industry due to its pleasant floral scent.[3] Its synthesis from readily available starting materials is well-described. While its direct role in pharmacology is not yet defined, its chemical structure provides a scaffold that could be explored for the development of new therapeutic agents. Further research is warranted to investigate the specific biological activities of its

stereoisomers and to elucidate its potential interactions with cellular targets and signaling pathways. This guide serves as a foundational document to support such future investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1-(4-isopropylcyclohexyl)ethanol (EVT-431830) | 63767-86-2 [evitachem.com]
- 2. isopropyl cyclohexyl ethanol, 3650-46-2 [thegoodscentscopy.com]
- 3. perfumerflavorist.com [perfumerflavorist.com]
- 4. researchgate.net [researchgate.net]
- 5. Chronic ethanol exposure enhances activating protein-1 transcriptional activity in human neuroblastoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 2-(4-Isopropylcyclohexyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051852#2-4-isopropylcyclohexyl-ethanol-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com